

# Physicochemical Properties of N-Desethyl amodiaquine-d5: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *N-Desethyl amodiaquine-d5*

Cat. No.: B563042

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This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Desethyl amodiaquine-d5**, a deuterated metabolite of the antimalarial drug amodiaquine. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations to support further research and application.

## Core Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **N-Desethyl amodiaquine-d5** and its common salt forms.

Table 1: General Physicochemical Properties of **N-Desethyl amodiaquine-d5**

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C <sub>18</sub> H <sub>13</sub> D <sub>5</sub> ClN <sub>3</sub> O | [1]       |
| Molecular Weight  | 332.84 g/mol  | [1]       |
| CAS Number        | 1173023-19-2  | [1]       |
| Appearance        | Light yellow to yellow solid                                      | [2]       |
| Predicted logP    | 2.3 (for unlabeled compound)                                      | [3]       |

Table 2: Physicochemical Properties of **N-Desethyl amodiaquine-d5** Dihydrochloride

| Property           | Value   | Source(s) |
|--------------------|---|-----------|
| Molecular Formula  | C <sub>18</sub> H <sub>15</sub> D <sub>5</sub> Cl <sub>3</sub> N <sub>3</sub> O | [4]       |
| Molecular Weight   | 405.76 g/mol  | [4]       |
| CAS Number         | 1216894-33-5  | [4]       |
| Solubility (Water) | 100 mg/mL (246.45 mM);<br>requires sonication and<br>warming                    | [5][6]    |

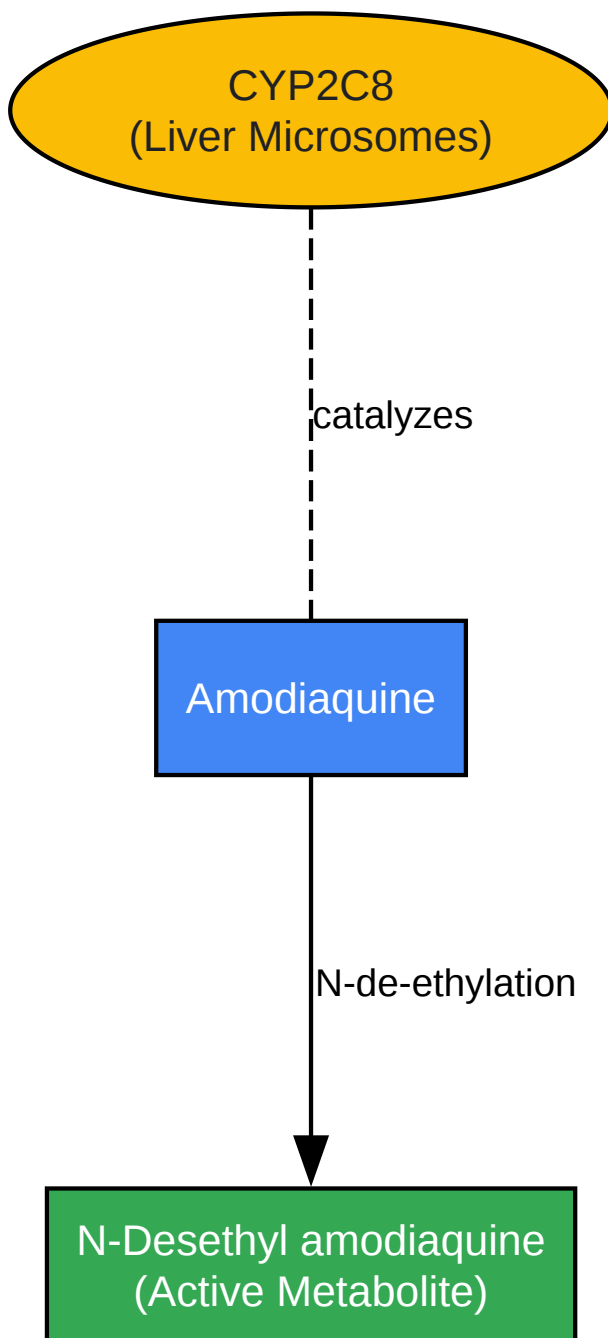
Table 3: Solubility of **N-Desethyl amodiaquine-d5** (Free Base)

| Solvent | Solubility            | Notes  | Source(s) |
|---------|-----------------------|--|-----------|
| DMSO    | 100 mg/mL (300.44 mM) | Requires sonication;<br>hygroscopic DMSO<br>can impact solubility,<br>fresh solvent is<br>recommended. | [2][7]    |

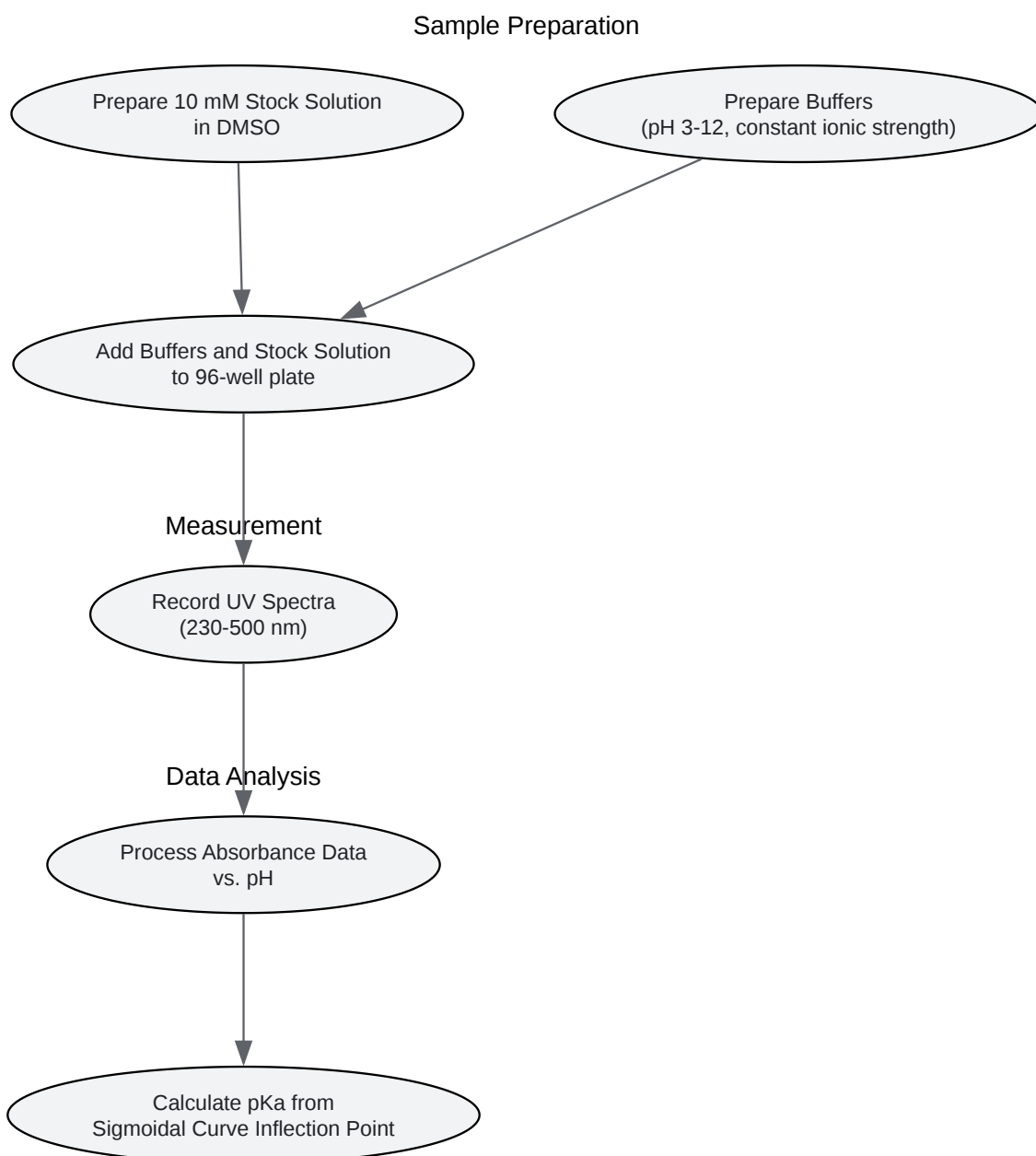
## Metabolic Pathway of Amodiaquine

N-Desethyl amodiaquine is the primary active metabolite of amodiaquine. The metabolic conversion is predominantly carried out by the cytochrome P450 enzyme CYP2C8 in the liver. [8][9] Understanding this pathway is crucial for pharmacokinetic and drug interaction studies.

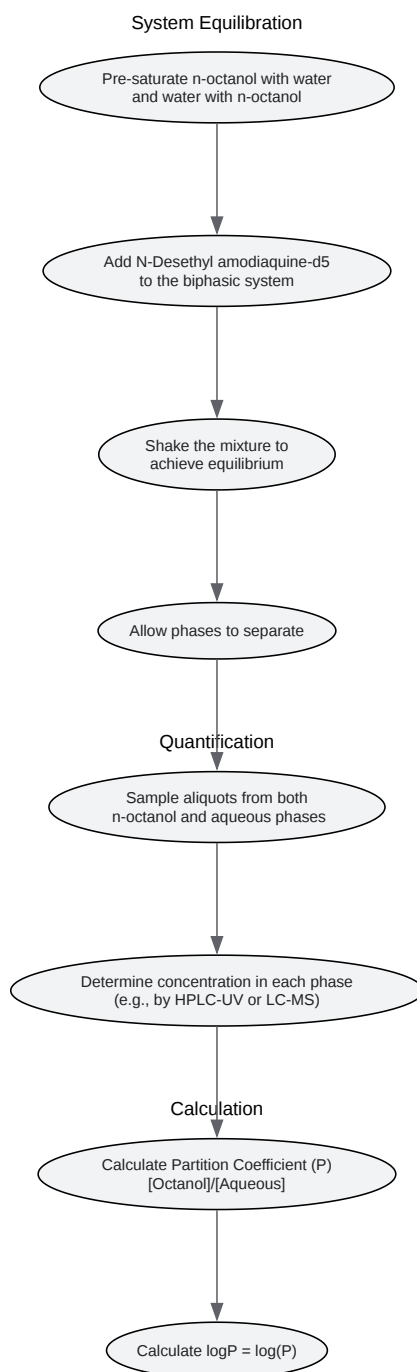
## Metabolic Pathway of Amodiaquine



## Workflow for pKa Determination by UV-Vis Spectrophotometry



## Workflow for logP Determination by Shake-Flask Method



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